

# In-Depth Technical Guide to the Physical and Chemical Properties of Pure Sophoflavescenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sophoflavescenol*

Cat. No.: *B1139477*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of pure **sophoflavescenol**, a prenylated flavonol derived from the medicinal plant *Sophora flavescens*. This document synthesizes available scientific data to offer a detailed resource for researchers, scientists, and professionals engaged in drug development and natural product chemistry. The information is presented through structured data tables, detailed experimental methodologies, and visual diagrams of associated signaling pathways.

## Physicochemical Properties

**Sophoflavescenol** is a yellow, powdered compound with the molecular formula C<sub>21</sub>H<sub>20</sub>O<sub>6</sub> and a molecular weight of 368.38 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a flavonoid, a class of natural products known for their diverse biological activities.[\[1\]](#)

Table 1: Physical and Chemical Properties of **Sophoflavescenol**

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>20</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	368.38 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Yellow powder	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	<a href="#">[3]</a>
Purity	>98% (Commercially available)	<a href="#">[2]</a>
CAS Number	216450-65-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Spectral Data

The structural elucidation of **sophoflavescenol** is confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While a complete, publicly available dataset for pure **sophoflavescenol** is not fully consolidated, the following represents typical spectral characteristics for flavonoids of this class.

Table 2: Spectral Data of **Sophoflavescenol**

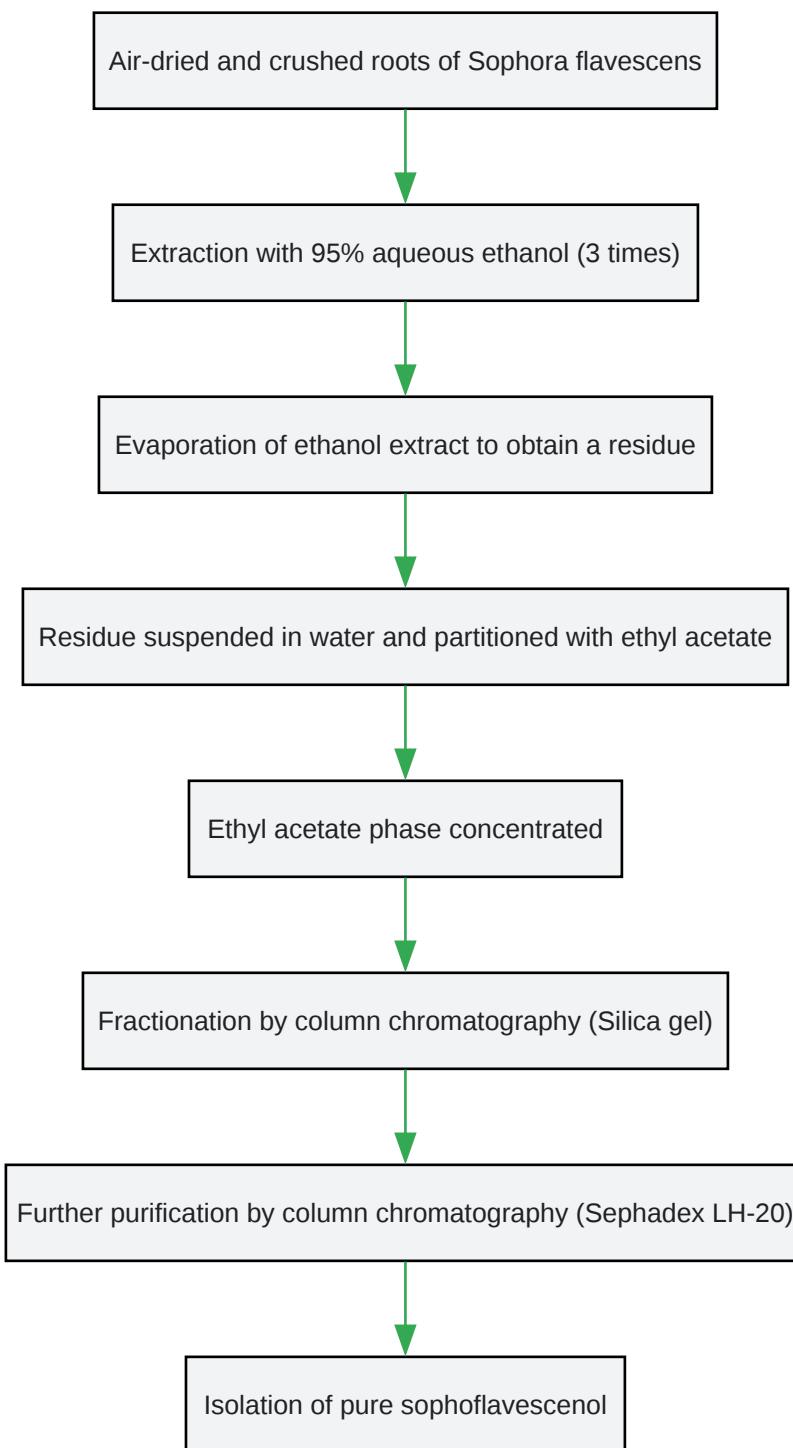
Technique	Data
<sup>1</sup> H NMR	Data not fully available in search results.
<sup>13</sup> C NMR	Data not fully available in search results.
Mass Spectrometry (MS)	Specific fragmentation data not fully available in search results.
UV-Vis Spectroscopy	Specific $\lambda_{\text{max}}$ not available in search results.
Infrared (IR) Spectroscopy	Specific wavenumber data not available in search results.

## Experimental Protocols

### Isolation and Purification of Sophoflavescenol from *Sophora flavescens*

The following is a generalized experimental protocol for the isolation and purification of flavonoids, including **sophoflavescenol**, from the roots of *Sophora flavescens*. This protocol is based on common phytochemical extraction and chromatography techniques.

#### Experimental Workflow for **Sophoflavescenol** Isolation



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Caption: General workflow for the isolation of **sophoflavesenol**.

Methodology:

- Extraction: The air-dried and crushed roots of *Sophora flavescens* are extracted three times with 95% aqueous ethanol at room temperature, with each extraction lasting 24 hours.[1]
- Concentration: The combined ethanol extracts are filtered and concentrated under reduced pressure to yield a crude residue.[1]
- Solvent Partitioning: The residue is suspended in water and then partitioned three times with an equal volume of ethyl acetate to separate compounds based on polarity.[1]
- Fractionation: The concentrated ethyl acetate phase is subjected to column chromatography on a silica gel column. Elution is typically performed with a gradient of petroleum ether-ethyl acetate.[1]
- Purification: Fractions containing **sophoflavescenol** are further purified by column chromatography using Sephadex LH-20 with methanol as the eluent.[1]
- Purity Analysis: The purity of the isolated **sophoflavescenol** is assessed by High-Performance Liquid Chromatography (HPLC).

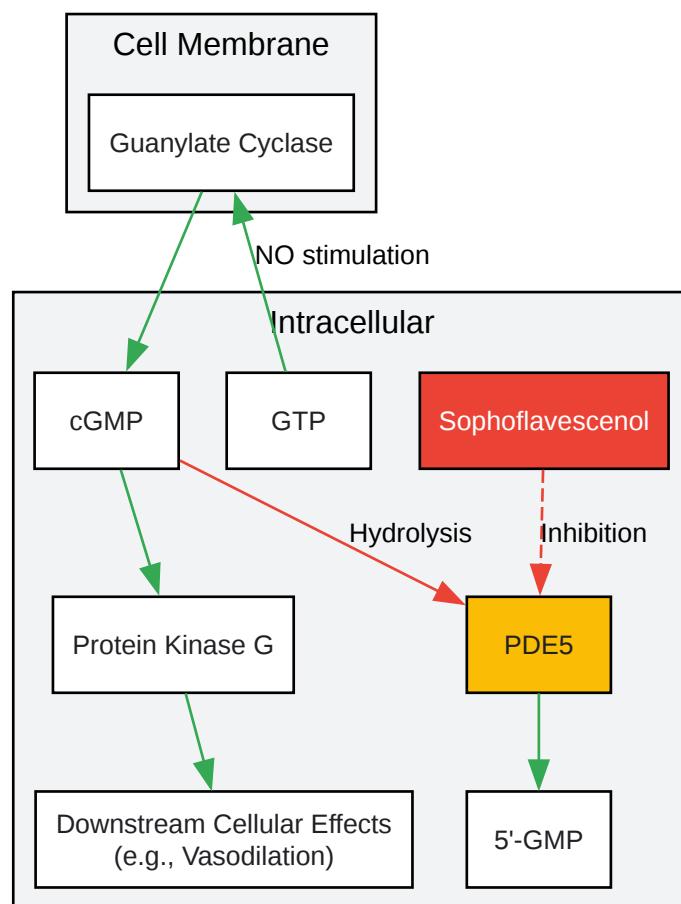
## Biological Activity and Signaling Pathways

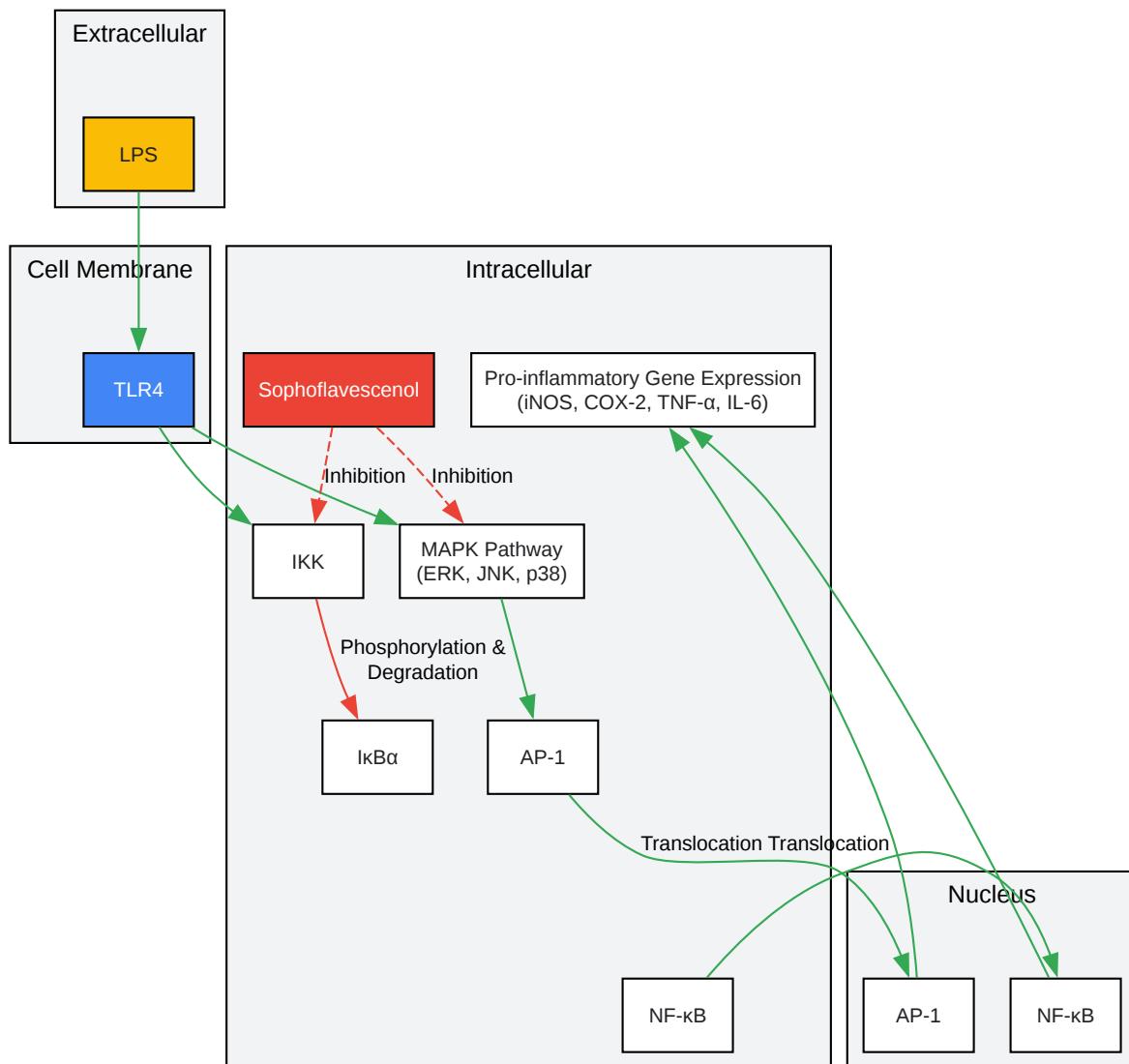
**Sophoflavescenol** has been shown to exhibit a range of biological activities, primarily as an inhibitor of phosphodiesterase 5 (PDE5) and as an anti-inflammatory agent through the modulation of the NF-κB and MAPK signaling pathways.

### Inhibition of Phosphodiesterase 5 (PDE5)

**Sophoflavescenol** is a potent inhibitor of cGMP-specific phosphodiesterase type 5 (PDE5).[1] Inhibition of PDE5 leads to an increase in intracellular cyclic guanosine monophosphate (cGMP) levels, which in turn activates protein kinase G (PKG) and modulates downstream signaling pathways. This mechanism is crucial in processes such as vasodilation.

PDE5 Inhibition Signaling Pathway





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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical and Chemical Properties of Pure Sophoflavescenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1139477#physical-and-chemical-properties-of-pure-sophoflavescenol>]

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